

Application Notes: Synthesis of Antibody-Drug Conjugates Using Cbz-N-PEG15-amine

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Compound of Interest

Compound Name: Cbz-N-PEG15-amine

Cat. No.: B1192455

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Introduction

Antibody-Drug Conjugates (ADCs) are a powerful class of therapeutics that combine the specificity of monoclonal antibodies with the potent cell-killing activity of cytotoxic drugs.^{[1][2]} The linker molecule connecting the antibody and the payload is a critical component that dictates the ADC's stability, solubility, pharmacokinetics, and efficacy.^{[3][4]} **Cbz-N-PEG15-amine** is a bifunctional, hydrophilic linker designed for advanced ADC development. It features a 15-unit monodisperse polyethylene glycol (PEG) spacer, which enhances the solubility and stability of the ADC, reduces aggregation, and can prolong its circulation half-life.^{[1][4][5][6]} One terminus of the linker has a free primary amine for conjugation to a drug, while the other end has an amine protected by a carboxybenzyl (Cbz) group. This protecting group allows for a controlled, sequential conjugation strategy, ensuring precise construction of the drug-linker intermediate before its attachment to the antibody.

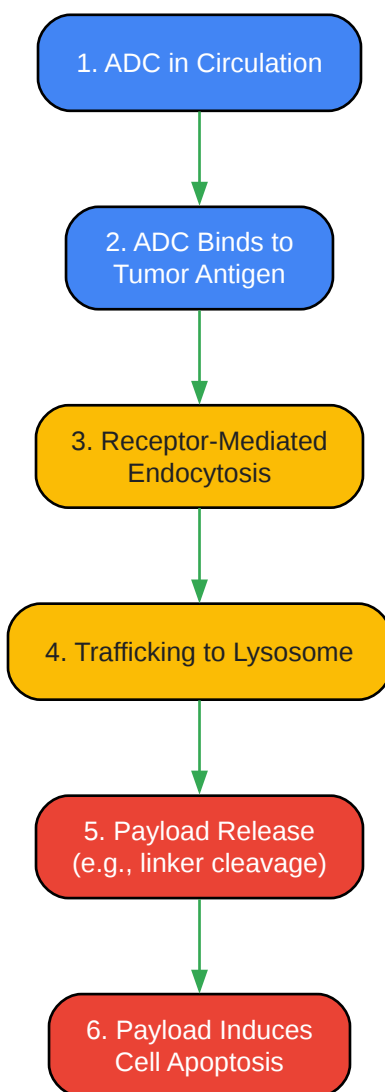
Core Features of Cbz-N-PEG15-amine:

- **Hydrophilic PEG Spacer:** The PEG15 chain mitigates the hydrophobicity of many cytotoxic payloads, improving overall ADC solubility and manufacturability.^{[4][5][7]}
- **Orthogonal Reactive Ends:** The free amine and Cbz-protected amine allow for directional conjugation. The free amine can be coupled to a drug's carboxylic acid or activated ester, while the Cbz-protected amine is revealed in a separate step for antibody conjugation.

- **Cbz Protecting Group:** The Cbz group is stable during the initial drug-linker synthesis and can be efficiently removed under specific conditions, such as catalytic hydrogenation, which are generally compatible with complex drug molecules.[8][9]
- **Amine Reactivity:** The terminal amine groups are versatile handles for forming stable amide bonds with either the drug or the antibody.[10][11]

Experimental Workflow and Protocols

The synthesis of an ADC using **Cbz-N-PEG15-amine** is a multi-step process that requires careful execution and purification at each stage. The overall workflow is depicted below.



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References

- 1. adc.bocsci.com [adc.bocsci.com]
- 2. Antibody–drug conjugates: Recent advances in payloads - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ADC Linkers, PEG Linkers Supply - Biopharma PEG [biochempeg.com]
- 4. adcreview.com [adcreview.com]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. benchchem.com [benchchem.com]
- 8. Cbz-Protected Amino Groups [organic-chemistry.org]
- 9. scientificupdate.com [scientificupdate.com]
- 10. Amine-Reactive Crosslinker Chemistry | Thermo Fisher Scientific - SG [thermofisher.com]
- 11. Antibody Drug Conjugates: Design and Selection of Linker, Payload and Conjugation Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
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